

# Technical Guide: 4-Chloro-1-methylpiperidine Hydrochloride (CAS 5382-23-0)

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## Compound of Interest

Compound Name: 4-Methylpiperidine hydrochloride

CAS No.: 42796-28-1

Cat. No.: B3052611

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## Critical Safety & Application Protocol for Research Scientists

### PART 1: CRITICAL DISAMBIGUATION & IDENTITY

**⚠ SAFETY ALERT: CAS Number vs. Nomenclature Mismatch** You requested a guide for "**4-methylpiperidine hydrochloride**" but provided CAS 5382-23-0. In chemical safety, the CAS Number is the definitive identifier.

- CAS 5382-23-0 corresponds to 4-Chloro-1-methylpiperidine hydrochloride.[1][2]
- CAS 42796-28-1 corresponds to **4-Methylpiperidine hydrochloride** (simple alkyl piperidine).[3]

This guide is written for CAS 5382-23-0 (4-Chloro-1-methylpiperidine HCl). Difference in Hazard:

- 4-Methylpiperidine HCl: Irritant.[4]

- 4-Chloro-1-methylpiperidine HCl (CAS 5382-23-0):[\[1\]](#)CORROSIVE / ALKYLATING AGENT. The presence of the chlorine at the 4-position makes this a nitrogen mustard analog precursor. It is significantly more dangerous than the simple methyl analog.

## PART 2: PHYSICOCHEMICAL ARCHITECTURE

### 1. Molecular Identity

- IUPAC Name: 4-chloro-1-methylpiperidin-1-ium chloride
- Formula: C<sub>6</sub>H<sub>13</sub>Cl<sub>2</sub>N (HCl salt of C<sub>6</sub>H<sub>12</sub>CIN)
- Molecular Weight: 170.08 g/mol
- Structure: A piperidine ring with an N-methyl group and a Chlorine atom at position 4.

### 2. Physical Properties Table

Property	Value	Technical Context
Appearance	White to off-white crystalline solid	Hygroscopic; turns sticky upon moisture exposure.
Melting Point	160–164 °C	Sharp melting range indicates high purity. Decomposition often follows.
Solubility	High in Water, Methanol, Ethanol	Dissolves readily due to ionic nature.
Solubility (Organic)	Low in Hexane, Et <sub>2</sub> O	Requires free-basing to extract into non-polar organic phases.
Acidity (pH)	Acidic (pH < 4 in 10% aq. soln)	Hydrolysis of the HCl salt.
Stability	Hygroscopic	Must be stored under inert atmosphere (Argon/Nitrogen) at 2-8°C.

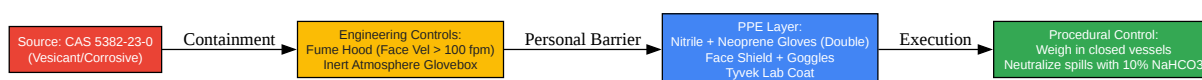
## PART 3: RISK ASSESSMENT & SAFETY ENGINEERING

## 1. Hazard Classification (GHS)

This compound acts as a reactive electrophile. The chlorine at the 4-position is a good leaving group, especially via the formation of a transient aziridinium ion intermediate (neighboring group participation), making it a potent alkylating agent.

- H314: Causes severe skin burns and eye damage.[4]
- H302: Harmful if swallowed.[4]
- H335: May cause respiratory irritation.
- H317: May cause an allergic skin reaction (Sensitizer).

## 2. Exposure Control Workflow (Graphviz)



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Figure 1: Hierarchical defense strategy for handling 4-chloro-1-methylpiperidine HCl.

## 3. Emergency Response

- Skin Contact: Immediate wash with soap and water for 15 minutes. Do not use ethanol (may increase absorption of the free base).
- Spill Cleanup: Do not dry sweep. Dissolve in water, neutralize with Sodium Bicarbonate ( $\text{NaHCO}_3$ ) until bubbling ceases, then absorb with vermiculite.

# PART 4: SYNTHETIC UTILITY & PROTOCOLS

## 1. Core Application: Nucleophilic Substitution

Researchers typically use CAS 5382-23-0 to introduce the 1-methylpiperidin-4-yl moiety into a scaffold (e.g., synthesis of antihistamines like Cyproheptadine or analgesics).

The Mechanism: The reaction usually proceeds via an Elimination-Addition or Aziridinium intermediate pathway rather than simple SN2, due to the beta-nitrogen.

- Free Basing: The HCl is neutralized.
- Cyclization: The nitrogen lone pair attacks the C4 position, displacing Chlorine to form a reactive bicyclic aziridinium ion.
- Nucleophilic Attack: The external nucleophile opens the ring.

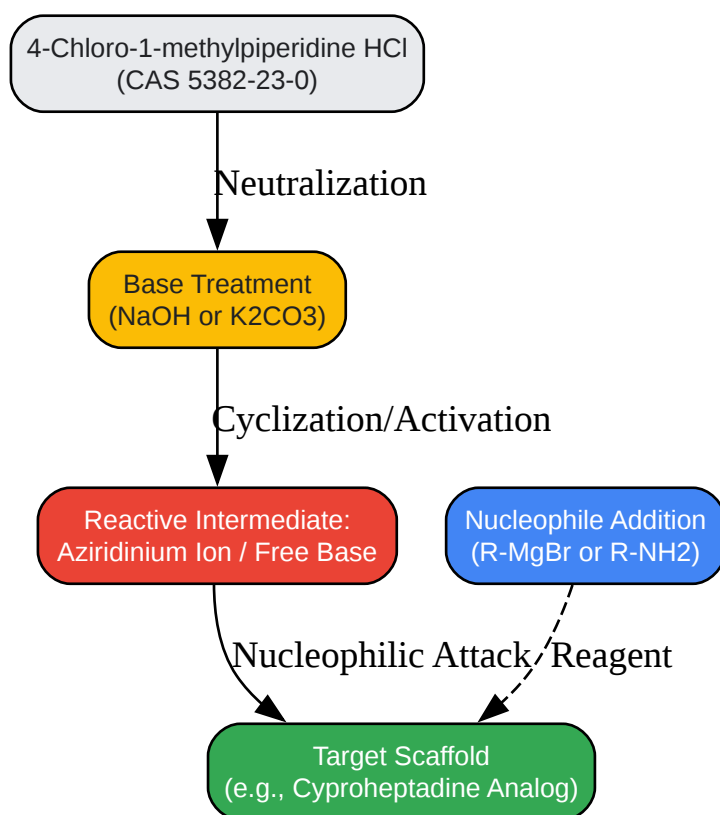
## 2. Standard Operating Procedure: Free-Basing & Coupling

Objective: To convert the stable storage salt (HCl) into the reactive free amine for synthesis.

Step-by-Step Protocol:

- Suspension: Suspend 10 mmol (1.70 g) of CAS 5382-23-0 in 20 mL of Dichloromethane (DCM).
- Neutralization: Cool to 0°C. Slowly add 12 mmol of Triethylamine (TEA) or cold 10% NaOH solution.
  - Note: If using NaOH, separate layers quickly to prevent hydrolysis of the chloride.
- Extraction: Wash the organic layer with brine. Dry over anhydrous Na<sub>2</sub>SO<sub>4</sub>.
- Usage: Use the DCM solution immediately for the coupling reaction. Do not concentrate to dryness if possible; the free base 4-chloro-1-methylpiperidine is unstable and can self-polymerize or dimerize exothermically.

## 3. Reaction Pathway Diagram (Graphviz)



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Figure 2: Activation pathway from stable salt to reactive electrophile.

## PART 5: REFERENCES & AUTHORITIES

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 79342, 4-Chloro-1-methylpiperidine hydrochloride. Retrieved from [\[Link\]](#)
- Sigma-Aldrich (Merck). Safety Data Sheet for Piperidine Derivatives. (General reference for class hazards of chloro-piperidines).

Disclaimer: This guide is for educational and research planning purposes only. It does not replace the official Manufacturer Safety Data Sheet (MSDS) required by law. Always consult the specific MSDS provided by your vendor before handling CAS 5382-23-0.

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## Sources

- [1. CAS Common Chemistry \[commonchemistry.cas.org\]](https://commonchemistry.cas.org)
- [2. 5382-23-0|1-Methyl-4-chloropiperidine hydrochloride|BLD Pharm \[bldpharm.com\]](https://www.bldpharm.com)
- [3. 4-Methylpiperidine hydrochloride \[webbook.nist.gov\]](https://webbook.nist.gov)
- [4. 4-chloro-N-methylpiperidine | C6H12ClN | CID 79342 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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